

# 3-Cyanophenol melting point and boiling point

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## Compound of Interest

Compound Name: 3-Cyanophenol

Cat. No.: B046033

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## An In-depth Technical Guide to the Physicochemical Properties of 3-Cyanophenol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount. **3-Cyanophenol** (also known as 3-hydroxybenzonitrile) is a significant organic intermediate used in the synthesis of various compounds, including novel serotonin 5-HT<sub>1A</sub> receptor agonists.<sup>[1][2]</sup> This guide provides a detailed overview of its melting and boiling points, the experimental protocols for their determination, and a visualization of a relevant synthetic pathway.

## Physicochemical Data of 3-Cyanophenol

The melting and boiling points are critical physical constants that indicate the purity of a substance. The data for **3-Cyanophenol** are summarized below.

Property	Value	Conditions
Melting Point	78-81 °C <sup>[1]</sup>	-
Boiling Point	179-180 °C <sup>[3]</sup>	at 13 Torr

## Experimental Protocols for Determination

Accurate determination of melting and boiling points is fundamental in a laboratory setting. These properties are not only used for the identification of compounds but also serve as a crucial criterion for purity.<sup>[4][5]</sup>

## Melting Point Determination

The capillary method is the most common technique for determining the melting point of a solid organic compound.<sup>[6]</sup> Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impure samples melt at lower temperatures and over a wider range.<sup>[4][5][7]</sup>

### Detailed Methodology: Capillary Tube Method

- **Sample Preparation:** The solid sample must be thoroughly dried and finely powdered to ensure uniform heat distribution.<sup>[6]</sup>
- **Capillary Packing:** A small amount of the powdered sample is introduced into a thin-walled capillary tube that is sealed at one end. The tube is tapped gently to compact the material at the bottom.<sup>[4][8]</sup>
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath, alongside a calibrated thermometer.<sup>[4][7]</sup>
- **Heating and Observation:**
  - An initial rapid heating can be performed to determine an approximate melting range.<sup>[7][8]</sup>
  - For an accurate measurement, a new sample is heated rapidly to about 5-10°C below the approximate melting point.<sup>[8]</sup>
  - The rate of heating is then reduced to about 2°C per minute to allow for thermal equilibrium between the sample, the heating medium, and the thermometer.<sup>[4]</sup>
- **Data Recording:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.<sup>[4]</sup> Modern digital instruments can record this digitally.<sup>[6]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[9]</sup> For larger sample volumes, distillation is a suitable

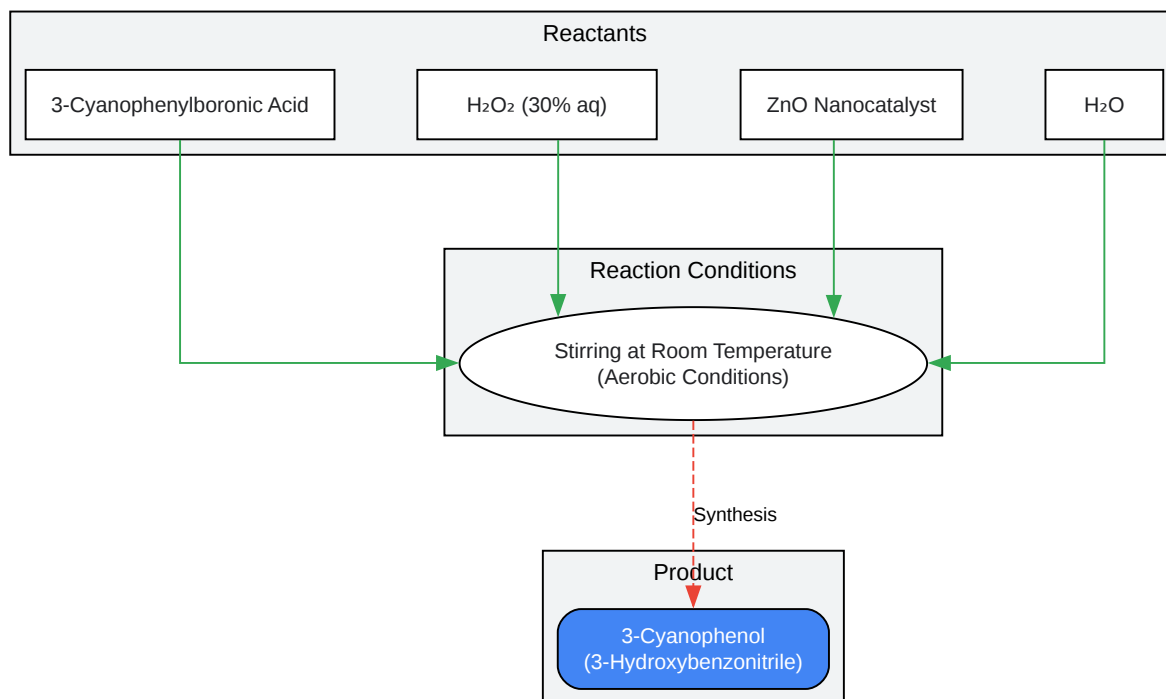
method.<sup>[10]</sup> For smaller quantities, a micro-boiling point determination is employed.<sup>[9][11]</sup>

#### Detailed Methodology: Micro-Boiling Point (Capillary Inversion) Method

- Sample Preparation: A few milliliters of the liquid sample are placed into a small test tube or fusion tube.<sup>[11][12][13]</sup>
- Apparatus Setup:
  - A short capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube (open end down).<sup>[9][13]</sup>
  - The test tube is attached to a thermometer and placed in a heating bath, such as a Thiele tube or a metal heating block.<sup>[9]</sup>
- Heating and Observation:
  - The apparatus is heated gently. Initially, a slow stream of bubbles will emerge from the capillary tube as the trapped air expands.<sup>[9]</sup>
  - As the temperature approaches the boiling point, the bubbling will become a rapid and continuous stream as the liquid's vapor fills the capillary.<sup>[9]</sup>
- Data Recording:
  - At this point, the heating is discontinued. The liquid will begin to cool.
  - The stream of bubbles will slow and then stop. The exact temperature at which the liquid begins to be drawn up into the capillary tube is recorded as the boiling point.<sup>[9]</sup> This occurs when the external pressure becomes greater than the vapor pressure inside the capillary.

## Synthesis Pathway Visualization

**3-Cyanophenol** can be synthesized from 3-cyanophenylboronic acid. The following diagram illustrates the workflow for this chemical transformation.<sup>[1]</sup>



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Caption: Synthesis workflow for **3-Cyanophenol**.

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